

Personal protective equipment for handling NNC 05-2090

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B15579115

[Get Quote](#)

Essential Safety and Handling Guide for NNC 05-2090

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **NNC 05-2090**, a potent inhibitor of the GABA transporter GAT3 and betaine-GABA transporter BGT1. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **NNC 05-2090**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure. The following personal protective equipment should be utilized:

- **Eye and Face Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required. For operations with a higher risk of splashing or aerosol generation, a face shield worn over safety glasses is essential.^[1]
- **Skin Protection:**
 - **Gloves:** Disposable nitrile gloves provide good short-term protection against a wide range of chemicals and should be worn at all times.^[1] It is crucial to inspect gloves for any signs

of degradation or perforation before use and to change them immediately upon any contact with the substance.

- Lab Coat: A laboratory coat must be worn and fully buttoned to protect the skin.[1] For handling pyrophoric materials, a Nomex® laboratory coat is recommended.[1]
- Clothing: Long pants and closed-toe shoes that cover the entire foot are required to minimize skin exposure.[1] Clothing made of polyester or acrylic materials should be avoided.[1] For handling particularly hazardous chemicals, coveralls with a hood or a full-body protective suit may be necessary.[2]
- Respiratory Protection: Work with **NNC 05-2090** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of any dust or aerosols. If engineering controls are not sufficient to maintain exposure below permissible limits, a respirator is required.[1] The use of a respirator necessitates annual medical evaluations, fit testing, and training on proper use and maintenance.[1]

Summary of Required Personal Protective Equipment

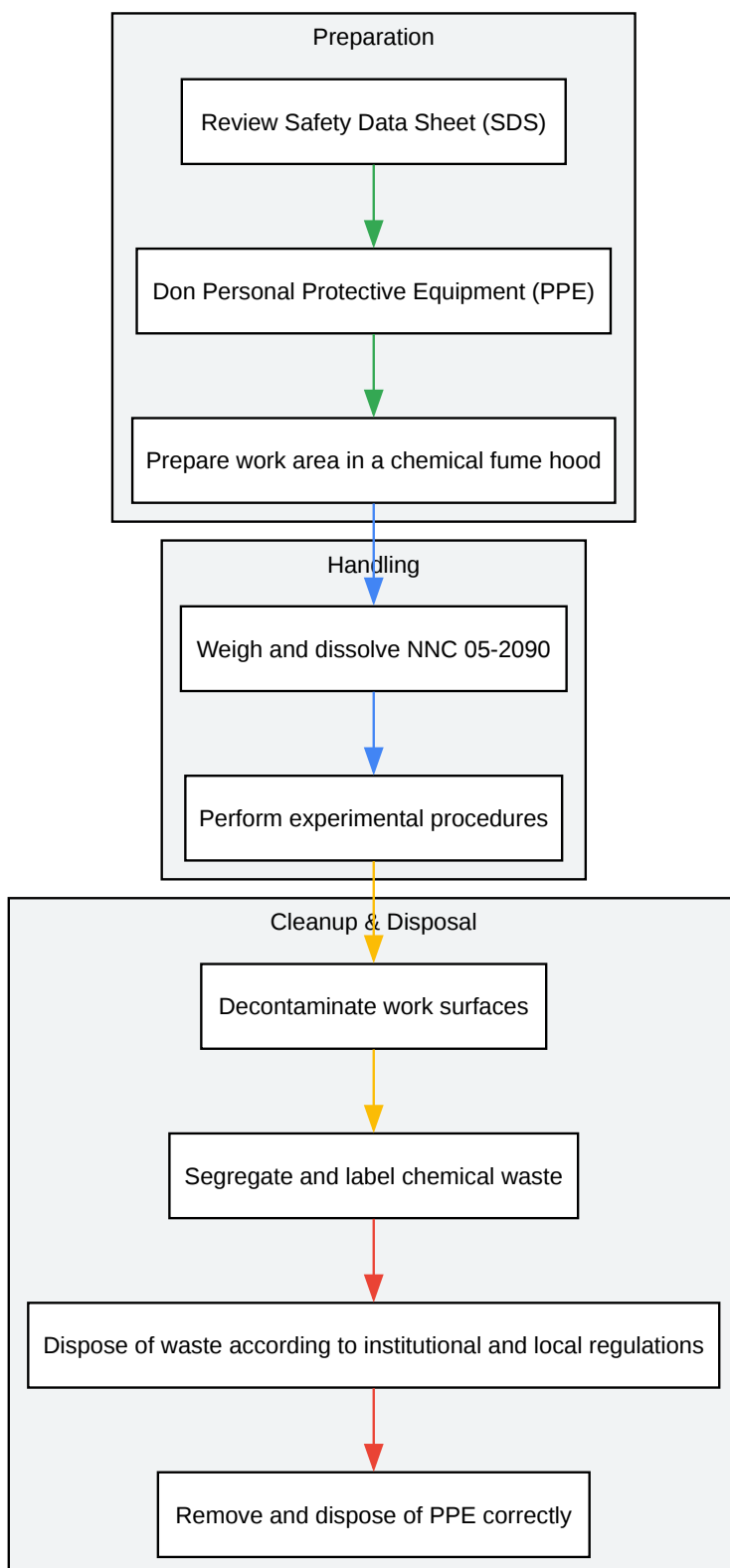
Protection Type	Recommended Equipment
Eye/Face Protection	Chemical splash goggles or safety glasses (ANSI Z.87.1 1989 standard).[1] A face shield should be worn over safety glasses during procedures with a high risk of splashing.[1]
Hand Protection	Disposable nitrile gloves.[1] Gloves should be inspected before each use and changed immediately after contact with the chemical.
Skin and Body Protection	Laboratory coat (fully buttoned), long pants, and closed-toe shoes.[1] For higher-risk activities, chemical-resistant coveralls or a full-body suit may be appropriate.[2]
Respiratory Protection	A properly fitted respirator is required if work cannot be conducted in a well-ventilated area or a chemical fume hood, and there is a risk of inhaling dust or aerosols.[1]

Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **NNC 05-2090** is essential for laboratory safety and regulatory compliance.

Experimental Workflow:

The following diagram outlines the key steps for safely handling **NNC 05-2090** during a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **NNC 05-2090**.

Disposal Plan:

All waste materials contaminated with **NNC 05-2090**, including empty containers, disposable labware, and used PPE, must be treated as hazardous chemical waste.

- Segregation: Keep **NNC 05-2090** waste separate from other waste streams.
- Labeling: Clearly label all waste containers with the full chemical name ("**NNC 05-2090**") and appropriate hazard warnings.
- Storage: Store waste in sealed, leak-proof containers in a designated and well-ventilated waste accumulation area.
- Disposal: Arrange for the disposal of chemical waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **NNC 05-2090** down the drain or in regular trash.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 2. creativesafetysupply.com [creativesafetysupply.com]
- To cite this document: BenchChem. [Personal protective equipment for handling NNC 05-2090]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579115#personal-protective-equipment-for-handling-nnc-05-2090]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com